

(-)-Bornyl Ferulate: A Technical Overview for Drug Discovery Professionals

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Compound of Interest

Compound Name: (-)-Bornyl ferulate

Cat. No.: B13855872

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An in-depth examination of the chemical properties, biological activities, and therapeutic potential of **(-)-Bornyl ferulate**, a natural compound with significant anti-inflammatory properties.

This technical guide provides a comprehensive overview of **(-)-Bornyl ferulate** for researchers, scientists, and professionals in drug development. It details the compound's physicochemical properties, explores its mechanism of action through key signaling pathways, and outlines relevant experimental protocols.

Core Compound Identification

(-)-Bornyl ferulate is a natural ester formed from borneol and ferulic acid. Its fundamental chemical identifiers are crucial for research and sourcing.

Property	Value	Source
CAS Number	55511-07-4	[1][2][3][4]
Molecular Weight	330.42 g/mol	[1][4]
Molecular Formula	C ₂₀ H ₂₆ O ₄	[1][2][4]

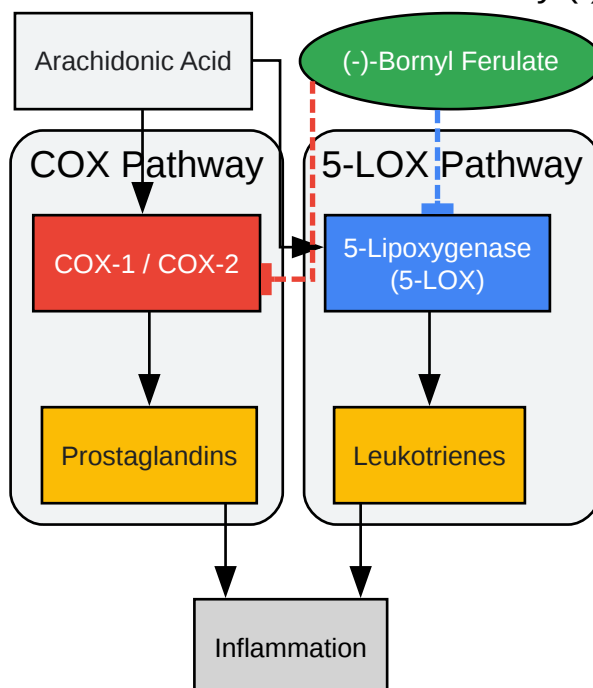
Biological Activity and Therapeutic Potential

(-)-Bornyl ferulate has been identified as a dual inhibitor of 5-lipoxygenase (5-LOX) and cyclooxygenase (COX), key enzymes in the inflammatory cascade. This dual inhibitory action suggests its potential as a potent anti-inflammatory agent. The reported IC₅₀ values, which represent the concentration of the compound required to inhibit 50% of the enzyme's activity, are 10.4 μM for 5-lipoxygenase and 12.0 μM for COX.[2]

Key Signaling Pathway Inhibition

The anti-inflammatory effects of **(-)-Bornyl ferulate** are primarily attributed to its modulation of the arachidonic acid cascade. By inhibiting both the 5-LOX and COX pathways, it effectively reduces the production of pro-inflammatory mediators such as leukotrienes and prostaglandins.

Simplified Arachidonic Acid Cascade Inhibition by (-)-Bornyl Ferulate



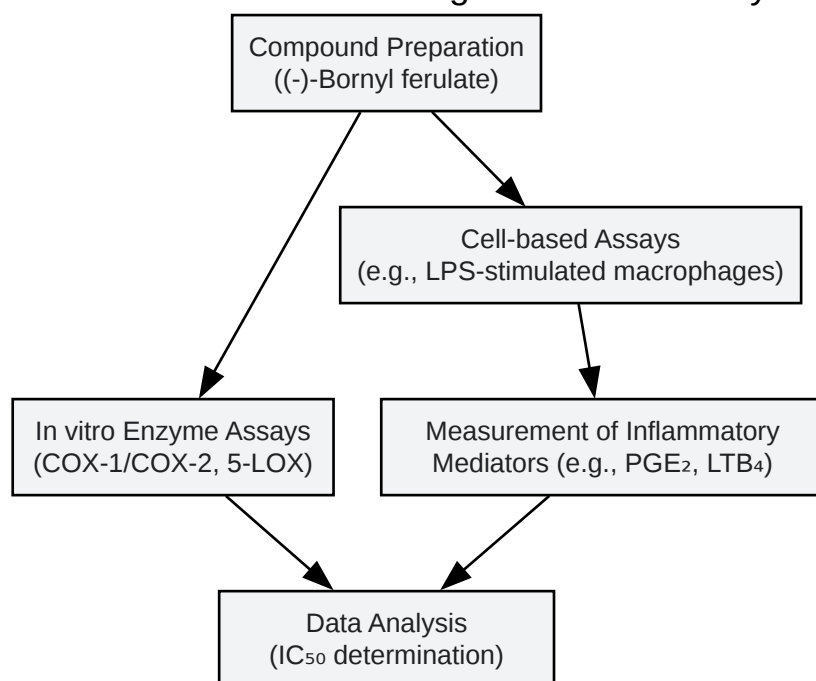
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Caption: Inhibition of COX and 5-LOX pathways by **(-)-Bornyl ferulate**.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis or extraction of **(-)-Bornyl ferulate** were not found in the initial search, a general workflow for investigating its anti-inflammatory activity can be outlined. This serves as a template for researchers looking to validate its mechanism of action.

General Workflow for Assessing Anti-inflammatory Activity



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Caption: Experimental workflow for evaluating anti-inflammatory compounds.

Further research would be required to delineate the precise experimental conditions for these assays, including cell lines, reagent concentrations, and incubation times. The initial discovery of its inhibitory activity on 5-lipoxygenase and cyclooxygenase was reported in a study on active constituents from *Notopterygium incisum* (Qianghuo).[2] Researchers can refer to this publication for more specific methodological details.

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References

- [1. scbt.com \[scbt.com\]](#)
- [2. \(-\)-bornyl ferulate | CAS#:55511-07-4 | Chemsrc \[chemsrc.com\]](#)
- [3. scbt.com \[scbt.com\]](#)
- [4. scbt.com \[scbt.com\]](#)
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